

# How to dissolve and store C3TD879 for experiments

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## Compound of Interest

Compound Name: C3TD879

Cat. No.: B12368766

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## Application Notes and Protocols for C3TD879

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **C3TD879**, a potent and selective first-in-class inhibitor of Citron kinase (CITK). Adherence to these guidelines is crucial for ensuring the stability and efficacy of the compound in experimental settings.

## Product Information

- Product Name: **C3TD879**
- Mechanism of Action: **C3TD879** is a Type I kinase inhibitor that potently and selectively inhibits the catalytic activity of Citron kinase (CITK).<sup>[1][2][3][4][5]</sup> It binds directly to full-length human CITK in cells.<sup>[1][2][5]</sup>
- Primary Target: Citron kinase (CITK)<sup>[2][4][5]</sup>
- CAS Number: 2850259-33-3<sup>[1][3]</sup>

## Physicochemical and Biological Properties

Property	Value	Reference
Molecular Weight	364.49 g/mol	[2]
Molecular Formula	C <sub>22</sub> H <sub>28</sub> N <sub>4</sub> O	[2]
Biochemical IC <sub>50</sub>	12 nM for CITK catalytic activity	[1][2][3][4][5]
Binding Affinity (Kd)	< 10 nM for full-length human CITK in cells (NanoBRET)	[1][2][5]
Binding Affinity (Kd)	0.3 nM for NL-CITK KD; 9.5 nM for full-length NL-CITK	[4]

## Dissolution Protocols

Proper dissolution of **C3TD879** is critical for experimental success. The following protocols are recommended for preparing stock and working solutions for in vitro and in vivo studies.

## In Vitro Stock Solution Preparation

For most in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Protocol:

- Allow the vial of solid **C3TD879** to equilibrate to room temperature for at least 60 minutes before opening.[6]
- To prepare a 10 mM stock solution, add the appropriate volume of high-purity DMSO to the vial. The volume can be calculated based on the mass of the compound provided.
- Vortex or sonicate the solution to ensure complete dissolution. If precipitation is observed, gentle heating can also be applied.[1]
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to minimize freeze-thaw cycles.[1][6][7]

## In Vivo Formulation Protocols

For in vivo experiments, a clear stock solution should first be prepared, followed by the addition of co-solvents. It is recommended to prepare fresh working solutions for in vivo use on the day of the experiment.<sup>[1]</sup> The following are established solvent systems that yield a clear solution with a solubility of at least 2.5 mg/mL.<sup>[1]</sup>

#### Protocol 1: PEG300 and Tween-80 Formulation<sup>[1]</sup>

- Prepare a stock solution of **C3TD879** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is clear.
- Add 45% of the final volume of saline and mix to achieve the final concentration.

#### Protocol 2: SBE- $\beta$ -CD Formulation<sup>[1]</sup>

- Prepare a stock solution of **C3TD879** in DMSO.
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of a 20% SBE- $\beta$ -CD solution in saline and mix thoroughly until the solution is clear.

#### Protocol 3: Corn Oil Formulation<sup>[1]</sup>

- Prepare a stock solution of **C3TD879** in DMSO.
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of corn oil and mix thoroughly until the solution is clear.

## Storage and Stability

Proper storage is essential to maintain the integrity and activity of **C3TD879**.

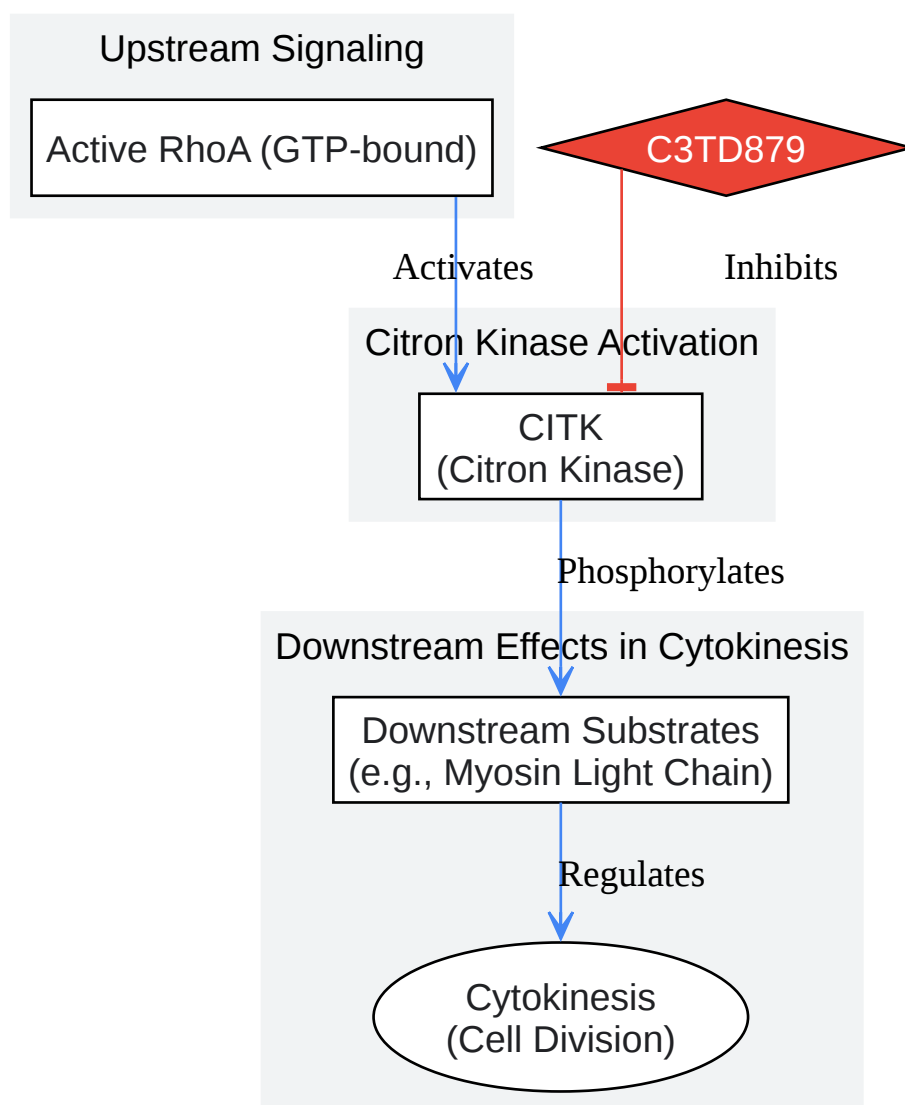
Form	Storage Temperature	Duration	Recommendations
Solid	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark environment.[2]
-20°C	Long-term (months to years)	Keep the vial tightly sealed.[2][3][6]	
Stock Solution	-20°C	Up to 1 month	Store as aliquots in tightly sealed vials to avoid freeze-thaw cycles.[1][3][6][7]
-80°C	Up to 6 months	Recommended for longer-term storage of solutions.[1]	

Note: Short periods at ambient temperatures, such as during shipping, are unlikely to affect the product's stability.[2][6]

## Signaling Pathway and Experimental Workflow

### C3TD879 Mechanism of Action

**C3TD879** acts as a potent inhibitor of Citron kinase (CITK), a serine/threonine kinase that plays a crucial role in the final stages of cell division (cytokinesis).[4][5] By inhibiting the catalytic activity of CITK, **C3TD879** allows for the investigation of the kinase-dependent functions of CITK in cellular processes.

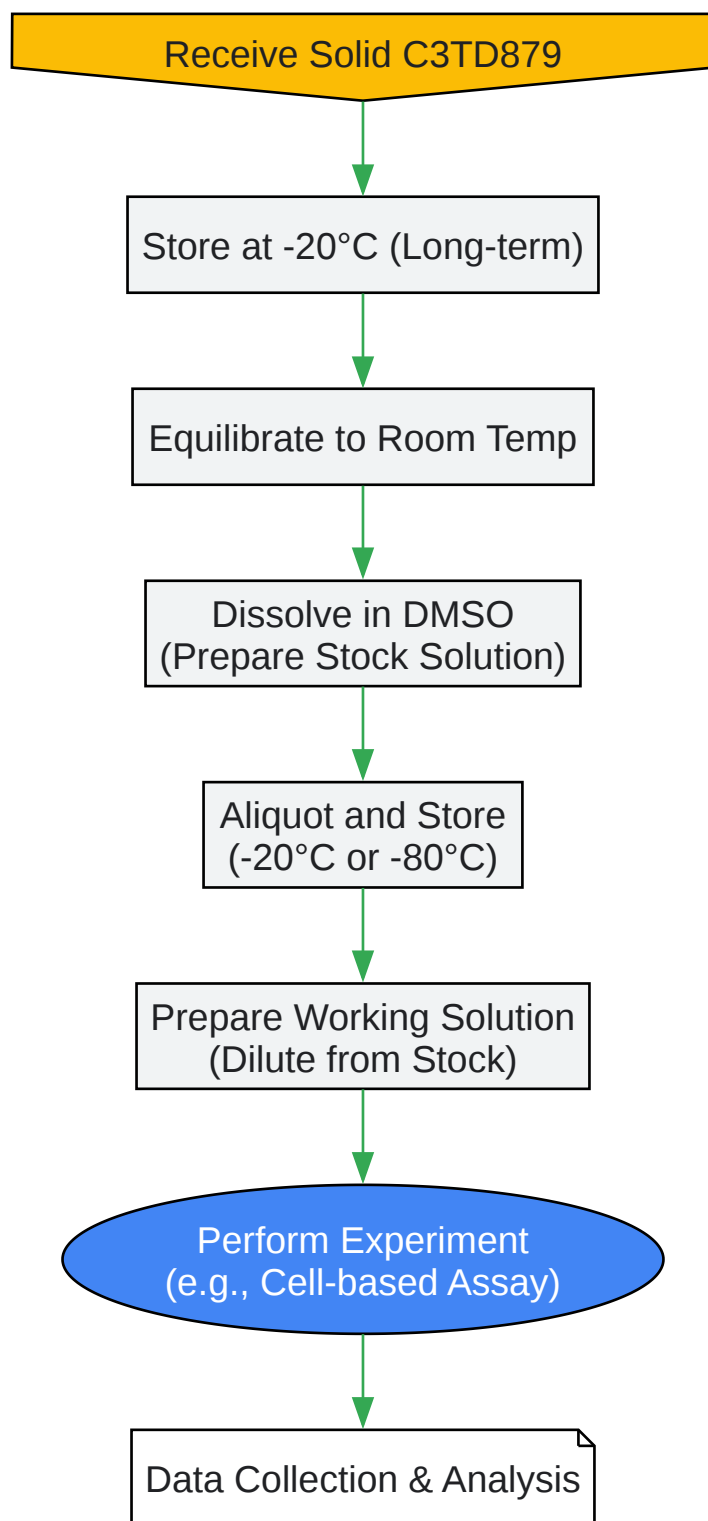


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Caption: Mechanism of action of **C3TD879** as a CITK inhibitor in the cytokinesis pathway.

## General Experimental Workflow

The following diagram outlines a typical workflow for utilizing **C3TD879** in a research setting, from compound handling to data analysis.



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Caption: General workflow for handling and using **C3TD879** in experiments.

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